

# Technical Guide to 4-Iodo-2,3-dimethylphenol: Properties, Safety, and Handling

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## Compound of Interest

Compound Name: **4-Iodo-2,3-dimethylphenol**

Cat. No.: **B101308**

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Disclaimer: A comprehensive Material Safety Data Sheet (MSDS) for **4-Iodo-2,3-dimethylphenol** (CAS No. 17938-69-1) is not readily available in the public domain. This guide compiles available data for the specified compound and supplements it with information from the MSDS of a structurally similar isomer, 4-Iodo-3,5-dimethylphenol (CAS No. 80826-86-4). This supplementary information should be used as a preliminary reference only, and a comprehensive risk assessment should be conducted prior to handling.

## Chemical and Physical Properties

This section summarizes the known and predicted physical and chemical properties of **4-Iodo-2,3-dimethylphenol**.

Property	Value	Source
Molecular Formula	$C_8H_9IO$	ChemScene, PubChem <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	248.06 g/mol	ChemScene, PubChem <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	17938-69-1	ChemScene, PubChem <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to off-white solid	LookChem <a href="#">[3]</a>
Boiling Point	$291.7 \pm 28.0$ °C (Predicted)	LookChem <a href="#">[3]</a>
Density	$1.740 \pm 0.06$ g/cm <sup>3</sup> (Predicted)	LookChem <a href="#">[3]</a>
logP (octanol/water)	2.9 (Computed)	PubChem <a href="#">[2]</a>

## Hazard Identification and Safety Information

Detailed hazard information for **4-Iodo-2,3-dimethylphenol** is limited. The following data is primarily derived from the safety data sheet for the related isomer, 4-Iodo-3,5-dimethylphenol, and should be considered indicative rather than definitive.

Hazard Category	Classification (for 4-Iodo-3,5-dimethylphenol)	Precautionary Statements (General for Phenolic Compounds)
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)[4]	P264: Wash skin thoroughly after handling.[5] P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)[4]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)[4]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area.
Acute Toxicity (Oral/Dermal)	Not Classified (for isomer)	P301+P310+P330: IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth. [5]

Note: Phenolic compounds, in general, can be toxic if swallowed or in contact with skin and can cause severe skin burns and eye damage.[5]

## Handling, Storage, and First Aid

The following protocols are based on general best practices for handling hazardous chemicals and information for related compounds.

### Handling and Storage

- Handling: Use in a well-ventilated area or under a chemical fume hood.[4] Avoid breathing dust.[5] Avoid contact with skin, eyes, and clothing.[4] Wash hands thoroughly after handling.[5]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[4] Store locked up.[4]

## First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[5]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower.[5] If skin irritation occurs, get medical advice/attention.[4]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[4]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]

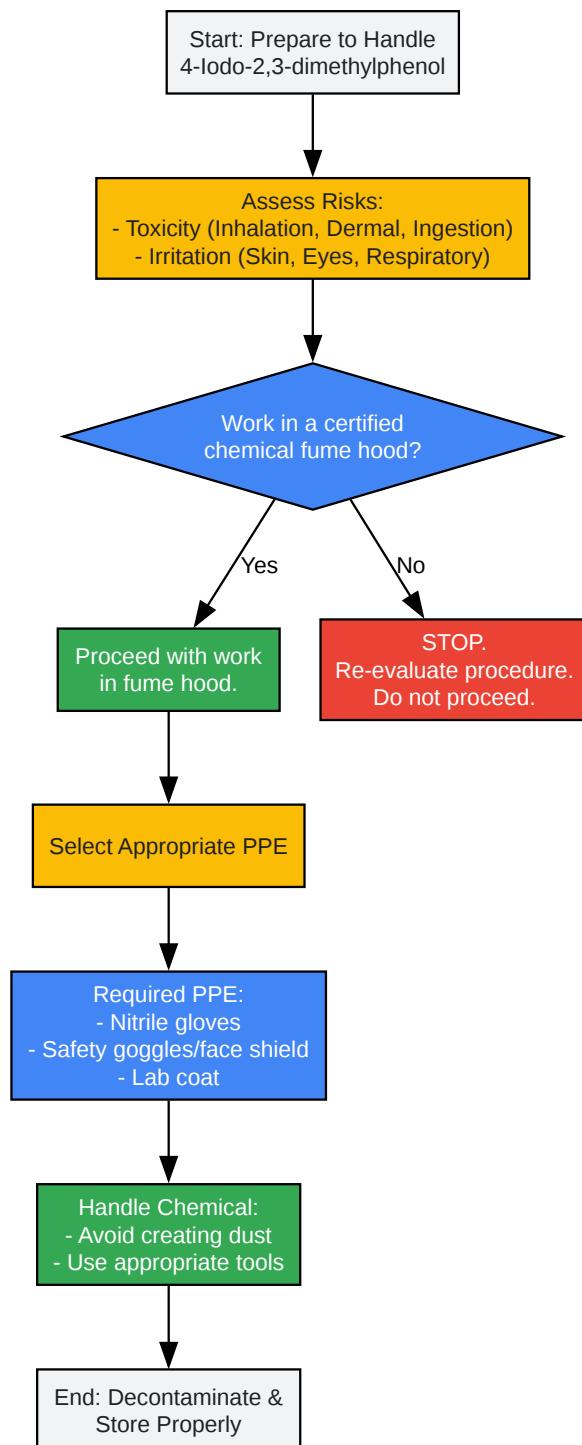
## Experimental Protocols

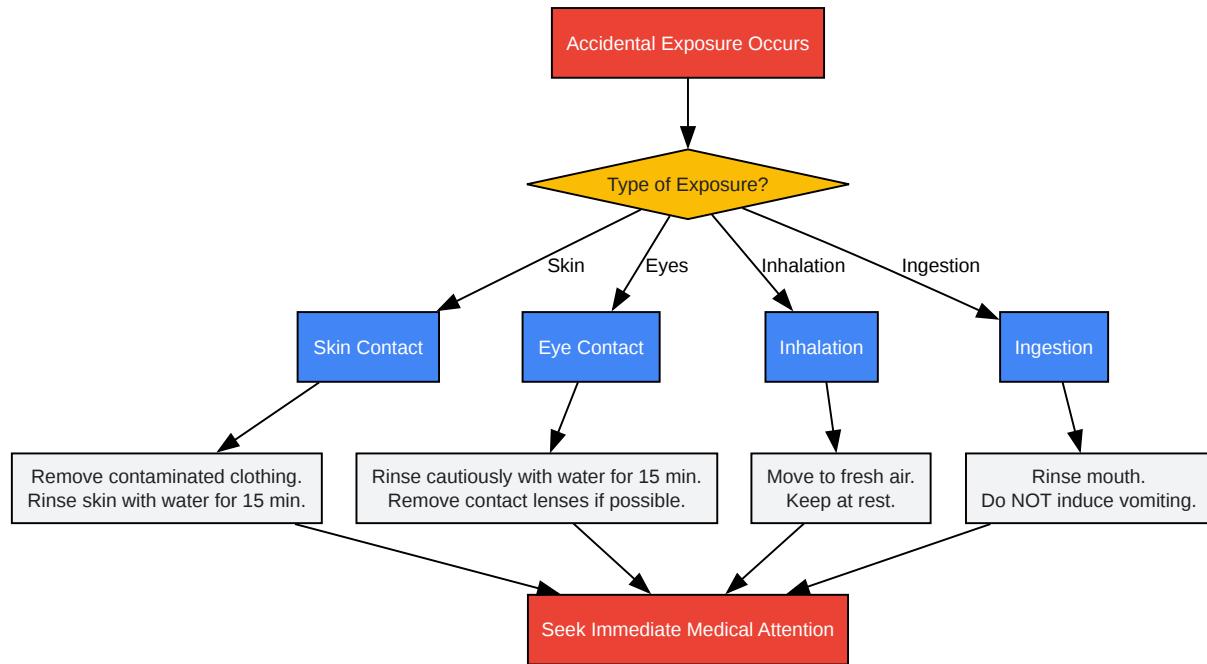
Detailed experimental protocols for the synthesis or use of **4-Iodo-2,3-dimethylphenol** are not available in the provided search results. It is noted to be used as a reagent in organic synthesis for pharmaceuticals and agrochemicals.[3] Researchers should consult specialized chemical synthesis literature and conduct a thorough risk assessment before developing any experimental procedures.

## Visualized Workflows

### General Handling and Personal Protective Equipment (PPE) Workflow

This diagram outlines the logical flow for safe handling and the selection of appropriate personal protective equipment.



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## References

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[<https://www.benchchem.com/product/b101308#4-iodo-2-3-dimethylphenol-material-safety-data-sheet-msds-information>]

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